2-Amino-3-methyl-5-nitropyridine physical properties

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Compound of Interest

Compound Name:	*2-Amino-3-methyl-5-nitropyridine*
CAS No.:	*18344-51-9*
Cat. No.:	*B021948*

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An In-depth Technical Guide to the Physical Properties of **2-Amino-3-methyl-5-nitropyridine**

Abstract: This technical guide provides a comprehensive overview of the core physical and chemical properties of **2-Amino-3-methyl-5-nitropyridine** (CAS No: 18344-51-9). Intended for researchers, chemists, and drug development professionals, this document synthesizes experimental data with theoretical insights to facilitate its effective use in synthesis, formulation, and quality control. We delve into its physicochemical characteristics, spectroscopic profile, and provide validated protocols for key property determinations.

Introduction

2-Amino-3-methyl-5-nitropyridine is a substituted pyridine derivative of significant interest in the chemical and pharmaceutical industries.[1] With the molecular formula $C_6H_7N_3O_2$, it serves as a critical building block and intermediate in the synthesis of more complex molecules, particularly within the agrochemical and pharmaceutical sectors.[1][2] An accurate understanding of its physical properties is paramount for process optimization, ensuring batch-to-batch consistency, developing stable formulations, and establishing safe handling

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procedures. This guide offers a detailed examination of these properties, grounded in available experimental data and established scientific principles.

Part 1: Core Physicochemical Properties

The fundamental physical characteristics of a compound dictate its behavior in various laboratory and industrial settings. The properties of **2-Amino-3-methyl-5-nitropyridine** are summarized below.

Table 1: Summary of Physicochemical Properties

Property	Value	Source(s)
CAS Number	18344-51-9	[1][3]
Molecular Formula	$C_6H_7N_3O_2$	[1][3]
Molecular Weight	153.14 g/mol	[1][3]
Appearance	White to light yellow/orange crystalline powder	[1][4]
Melting Point	249 - 260 °C	[1][4][5]
Boiling Point	363.5 °C (Predicted)	[1]
Density	~1.354 g/cm³ (Predicted)	[1]
Flash Point	173.6 °C	[1]
IUPAC Name	3-methyl-5-nitropyridin-2-amine	[3]
Synonyms	2-Amino-5-nitro-3-picoline	

Discussion of Properties

- Appearance: The compound is consistently described as a crystalline solid, with color variations from white to yellow or orange, which may depend on purity and crystalline form. [1][4]

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- Melting Point: The reported melting point falls within a range of 249-260°C.[1][4][5] A sharp melting point within this range is a key indicator of high purity. Differential Scanning Calorimetry (DSC) is the gold-standard technique for an accurate determination, as it provides not only the melting onset and peak but also information about potential polymorphic transitions.

- Boiling and Flash Points: The reported boiling point of 363.5°C and density are likely computed values, as experimental determination at such temperatures could lead to decomposition.[1] The flash point of 173.6°C is a critical safety parameter for handling the compound at elevated temperatures.[1]

- Solubility Profile: While specific quantitative solubility data is scarce, the molecular structure provides clues to its behavior. The presence of a polar nitro group ($-NO_2$) and a hydrogen-bonding amino group ($-NH_2$) suggests solubility in polar solvents.[6] Conversely, the aromatic pyridine ring and methyl group ($-CH_3$) contribute some nonpolar character. Precise solubility is a critical parameter for reaction kinetics and formulation, necessitating experimental determination.

- Acidity/Basicity (pKa): No experimental pKa values were found in the reviewed literature. The molecule possesses two primary basic centers: the pyridine ring nitrogen and the exocyclic amino group. The electron-withdrawing effect of the nitro group is expected to significantly decrease the basicity of both nitrogens compared to unsubstituted 2-amino-3-methylpyridine. Determining the pKa is crucial for developing salt-formation strategies in drug development and for understanding pH-dependent solubility.

Part 2: Spectroscopic and Structural Characterization

Spectroscopic analysis is essential for confirming the identity and purity of **2-Amino-3-methyl-5-nitropyridine**.

- NMR Spectroscopy: 1D NMR spectral data is available, which is fundamental for structural elucidation.[3] ^{1}H NMR would confirm the presence of the methyl group, the aromatic protons, and the amino protons. ^{13}C NMR would identify the six distinct carbon environments. Quantum chemical calculations have also been used to predict NMR shifts.[7]

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- Vibrational Spectroscopy (IR & Raman): Infrared and Raman spectra provide information about the functional groups present. Experimental and theoretical FTIR spectra have been reported.[3][7] Key expected vibrational modes include N-H stretching from the amino group, asymmetric and symmetric NO_2 stretching, and C=C/C=N stretching from the aromatic ring.
- Mass Spectrometry (MS): GC-MS data can be used to confirm the molecular weight of 153.14 g/mol and to study the compound's fragmentation pattern, which serves as a structural fingerprint.[3]
- UV-Visible Spectroscopy: The compound exhibits absorbance in the UV-visible range, a property that is useful for quantitative analysis via spectrophotometry.[7] This is particularly valuable for solubility studies and dissolution testing.

Part 3: Experimental Protocols for Core Property Determination

To ensure data integrity and reproducibility, standardized experimental protocols are necessary. The following section outlines methodologies for determining key physical properties.

Workflow for Physicochemical Characterization

The following diagram illustrates a logical workflow for the comprehensive characterization of a new batch of **2-Amino-3-methyl-5-nitropyridine**.

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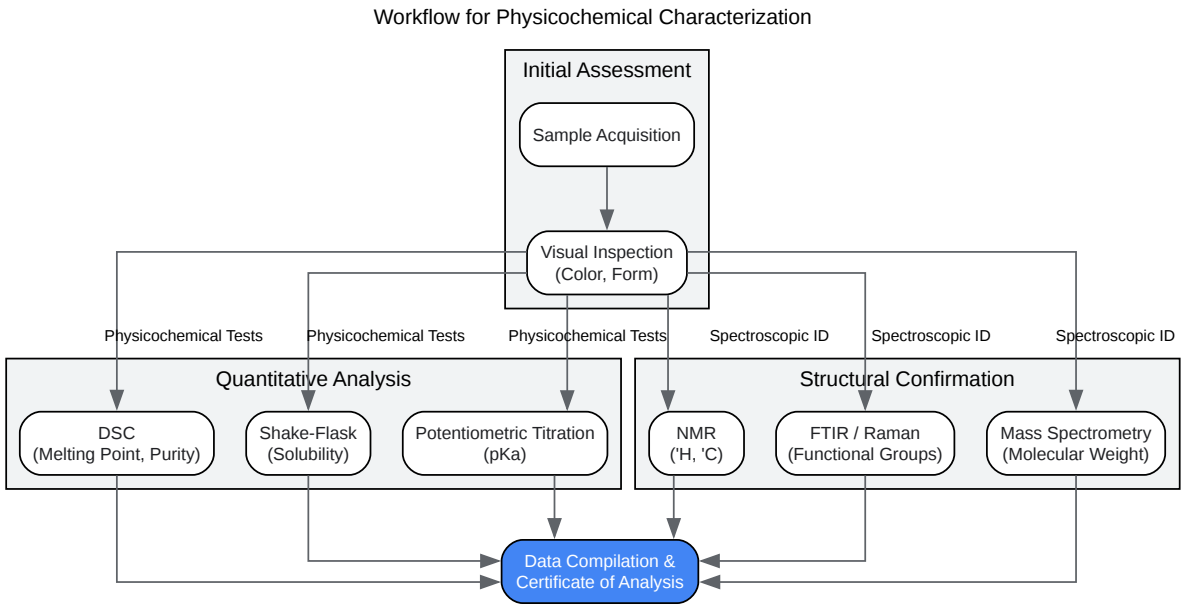

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Caption: A logical workflow for the characterization of **2-Amino-3-methyl-5-nitropyridine**.

Protocol 3.1: Melting Point Determination by Differential Scanning Calorimetry (DSC)

- Rationale: DSC provides a highly accurate and reproducible measurement of the melting point (as an onset temperature) and enthalpy of fusion. It is superior to visual capillary methods as it is less subjective and can reveal multiple thermal events like polymorphism or decomposition.

- Methodology:

  - Calibration: Calibrate the DSC instrument for temperature and enthalpy using a certified indium standard.

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- Sample Preparation: Accurately weigh 2-4 mg of **2-Amino-3-methyl-5-nitropyridine** into a standard aluminum DSC pan. Crimp the pan with a lid. Prepare an empty, sealed pan as a reference.
- Instrument Setup: Place the sample and reference pans into the DSC cell.
- Thermal Program: Equilibrate the sample at 25°C. Ramp the temperature from 25°C to 300°C at a rate of 10°C/min under a constant nitrogen purge (50 mL/min).
- Data Analysis: Analyze the resulting thermogram. The melting point is determined as the onset temperature of the endothermic melting peak. The area under the peak corresponds to the heat of fusion.

Protocol 3.2: Aqueous Solubility Determination by Shake-Flask Method

- Rationale: The shake-flask method is a reliable technique for determining the equilibrium solubility of a compound. It ensures that the solution is fully saturated, providing a true measure of solubility at a given temperature.
- Methodology:
  - Preparation: Add an excess amount of **2-Amino-3-methyl-5-nitropyridine** to a known volume of purified water (e.g., 10 mg in 10 mL) in a sealed glass vial. The excess solid is crucial to ensure saturation.
  - Equilibration: Place the vial in a shaker bath maintained at a constant temperature (e.g., 25°C) and agitate for 24-48 hours to allow the system to reach equilibrium.
  - Sample Collection & Preparation: After equilibration, allow the suspension to settle. Carefully withdraw an aliquot of the supernatant, avoiding any undissolved solid. Immediately filter the aliquot through a 0.22 µm syringe filter (pre-wetted with the solution to avoid adsorption losses).
  - Quantification: Accurately dilute the filtered supernatant with a suitable mobile phase. Quantify the concentration of the dissolved compound using a validated analytical method, such as HPLC-UV, against a standard curve.

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- Reporting: Express the solubility in units of mg/mL or g/L.

Part 4: Safety and Handling

2-Amino-3-methyl-5-nitropyridine is associated with several hazards.

- GHS Classification: The compound is classified as harmful if swallowed (Acute Tox. 4) and causes serious eye damage/irritation (Eye Dam. 1).[3] It may also cause skin and respiratory irritation.[3]
- Handling Precautions:
  - Work in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[8]
  - Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8]
  - Avoid creating dust during handling.
  - Keep the container tightly closed and store in a cool, dry place.

Conclusion

2-Amino-3-methyl-5-nitropyridine is a valuable chemical intermediate with a distinct set of physical properties. Its high melting point indicates a stable crystalline lattice. While its spectroscopic profile is well-defined, further experimental work is needed to precisely quantify its solubility and pKa values, which are critical for applications in pharmaceutical and materials science. The protocols and data presented in this guide provide a solid foundation for researchers to safely handle, characterize, and utilize this compound in their development workflows.

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